

Understanding the Compound: Hazard Identification

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Compound of Interest

Compound Name: 1-Ethylhexyl tiglate

CAS No.: 94133-92-3

Cat. No.: B1587912

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1-Ethylhexyl tiglate (CAS No. 94133-92-3) is an organic compound classified as a fatty acid ester.^[1] While specific hazard data for this exact compound is limited, a thorough risk assessment can be conducted by examining structurally similar compounds like ethyl tiglate and hexyl tiglate. This approach allows us to anticipate its toxicological and physical hazards and establish robust safety protocols.

The primary hazards are associated with its flammability and potential for irritation.^{[2][3][4]} It is imperative to handle this compound in a manner that mitigates these risks from initial use through to final disposal.

Table 1: Hazard Profile and Physical Properties

Property	Description	Source Citation
Physical State	Liquid.	[3]
Appearance	Light yellow.	[3]
Flammability	Flammable liquid and vapor. Keep away from heat, sparks, open flames, and hot surfaces. [2][3]	[2][3]
Incompatible Materials	Strong oxidizing agents, strong bases.	[2]
Toxicity	Causes skin irritation and serious eye irritation. May cause respiratory irritation.[4]	[4]
Environmental Hazard	Data on analogous compounds suggests it may be harmful to aquatic life with long-lasting effects.[5]	[5]

Pre-Disposal: Safety and Handling Protocols

Proper disposal begins long before the waste container is full. It starts with safe handling during research activities to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE)

Based on the hazard profile, the following PPE is mandatory when handling **1-Ethylhexyl tiglate**, including when preparing it for disposal:

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[2][4]
- Hand Protection: Use chemical-resistant gloves (e.g., Neoprene gloves tested to EN374).[5]
- Body Protection: A standard laboratory coat is required. For larger quantities or potential splash hazards, a protective suit should be considered.[2][4][5]

Causality: The selection of this specific PPE directly addresses the compound's identified hazards. Safety goggles prevent eye irritation from splashes, while chemical-resistant gloves protect against skin irritation.[4] These barriers are the first line of defense in preventing chemical exposure.

Spill & Emergency Procedures

In the event of a spill or exposure, immediate and correct action is critical.

- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower.[2]
- Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek medical attention.[2][4]
- Inhalation: Remove the individual from the exposure area to fresh air. If breathing is difficult, seek medical attention.[2][4]
- Small Spills: For minor spills, trained personnel should use an appropriate spill kit containing absorbent materials. Ensure the area is well-ventilated.[6]
- Large Spills: Evacuate the immediate area and notify your institution's Environmental Health & Safety (EHS) department or emergency response team.[6]

Step-by-Step Disposal Protocol

The disposal of **1-Ethylhexyl tiglate** must comply with local, state, and federal regulations, including those set forth by the Environmental Protection Agency (EPA) and the Occupational Safety and Health Administration (OSHA).[6][7][8] Chemical waste must never be disposed of in regular trash or down the drain.[6]

Step 1: Waste Segregation and Container Selection

- Segregation: Dedicate a specific waste stream for **1-Ethylhexyl tiglate** and any materials heavily contaminated with it (e.g., pipette tips, absorbent pads). Do not mix it with other chemical waste unless explicitly approved by your EHS department. This is crucial to prevent dangerous reactions with incompatible materials like strong oxidizing agents.[2]

- Container: Use a clean, leak-proof container made of a material compatible with the chemical. A high-density polyethylene (HDPE) or glass bottle with a secure, tight-fitting screw cap is appropriate. The container must be in good condition, free of cracks or defects.

Step 2: Proper Labeling of Hazardous Waste

Accurate labeling is a cornerstone of safe waste management and a strict regulatory requirement under the EPA's Resource Conservation and Recovery Act (RCRA).^{[9][10]}

The moment the first drop of waste enters the container, it must be labeled with the following information:^[10]

- The words "Hazardous Waste".^{[9][10]}
- Generator Information: Your name, laboratory/department, and contact information.^[9]
- Chemical Contents: List "**1-Ethylhexyl tiglate**" and any other components by their full chemical name. Do not use abbreviations or formulas.
- Hazard Characteristics: Indicate the relevant hazards (e.g., "Flammable," "Irritant").^[10]

Step 3: Safe Accumulation and Storage

- Location: Store the sealed waste container in a designated satellite accumulation area within or near the laboratory.^[6] This area must be a well-ventilated space, such as a chemical fume hood or an approved flammables storage cabinet.^{[2][6][11]}
- Conditions: The storage area must be away from heat, sparks, open flames, and other ignition sources.^{[2][3]} Ensure the container is stored with secondary containment (e.g., a spill tray) to prevent the spread of potential leaks.^[6]
- Quantity Limits: Be aware of institutional and regulatory limits on the volume of hazardous waste that can be accumulated in a satellite area (typically 55 gallons).^[12]

Step 4: Arranging for Final Disposal

- Request Pickup: Once the waste container is full or you no longer need it, submit a chemical waste pickup request to your institution's EHS department.^[12] Do not attempt to transport or

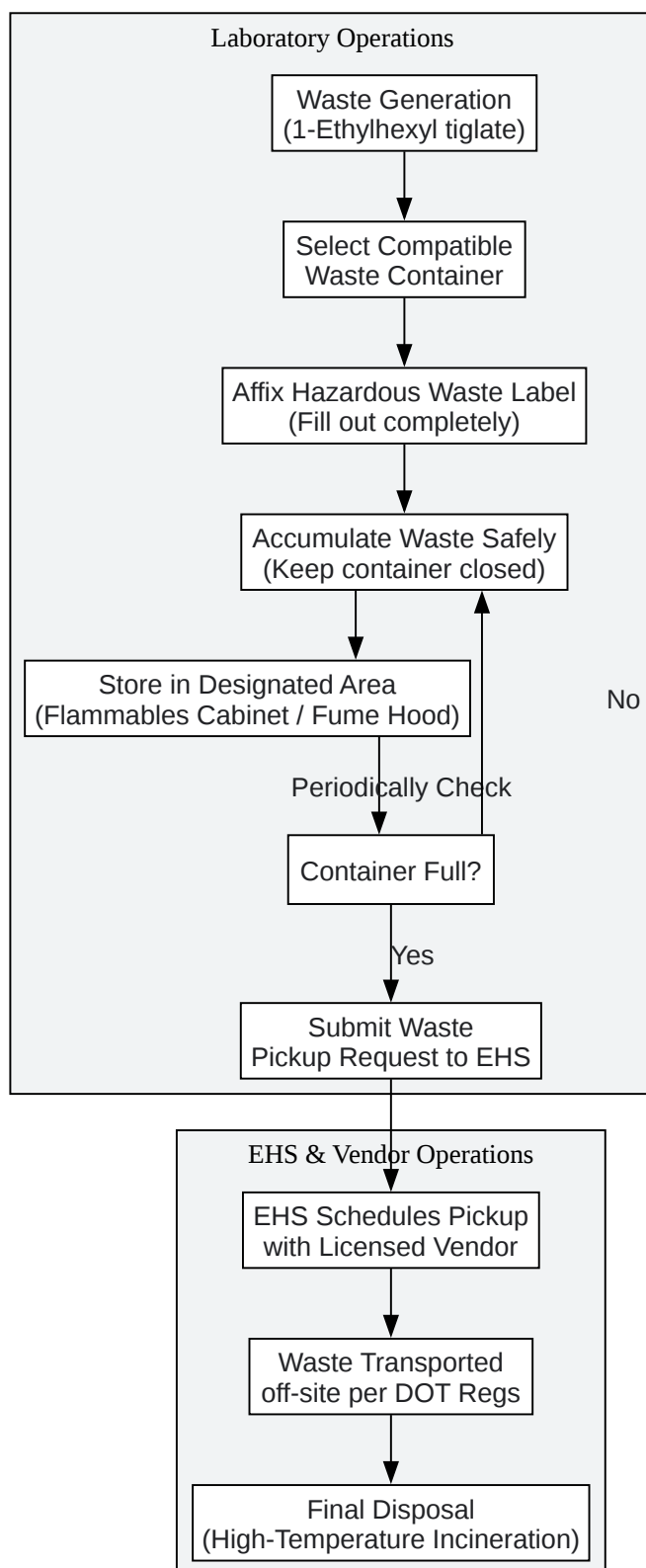
dispose of the waste yourself.

- Professional Disposal: The EHS department will arrange for a licensed and certified hazardous waste disposal company to collect, transport, and process the waste.[6] This ensures the entire process is documented and compliant with all transportation and disposal regulations.[13]

The most common and effective disposal method for flammable organic liquids like **1-Ethylhexyl tiglate** is high-temperature incineration at a permitted facility.[5][14][15] This process uses controlled combustion to break the chemical down into less hazardous components like ash and flue gas, with the resulting heat often used to generate energy.[16] [17] The process is designed to destroy at least 99.99% of harmful chemicals.[14]

Disposal Workflow Diagram

The following diagram outlines the decision-making and procedural flow for the proper disposal of **1-Ethylhexyl tiglate** waste.



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Caption: Workflow for the compliant disposal of **1-Ethylhexyl tiglate**.

By adhering to this comprehensive guide, researchers, scientists, and drug development professionals can ensure the safe and compliant disposal of **1-Ethylhexyl tiglate**, protecting themselves, their colleagues, and the environment.

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